

Citronellyl propionate discovery and historical context in phytochemistry

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Compound of Interest

Compound Name: Citronellyl propionate

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The Phytochemical Journey of Citronellyl Propionate: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

Citronellyl propionate, a monoterpenoid ester, holds a significant place in the realm of phytochemistry, contributing to the characteristic aroma of various essential oils and finding applications in the flavor, fragrance, and pharmaceutical industries. This technical guide delves into the discovery and historical context of **citronellyl propionate**, its natural occurrence, and the evolution of its analysis and synthesis. Detailed experimental protocols for its isolation and characterization, alongside a historical synthesis method, are provided. Quantitative data on its prevalence in key botanical sources are summarized, and its biosynthetic pathway is visually represented to provide a comprehensive understanding for researchers and professionals in drug development and related scientific fields.

Introduction: The Aromatic World of Terpenoid Esters

The study of plant-derived compounds, or phytochemistry, has a rich history intertwined with the discovery of molecules that have shaped human health, nutrition, and sensory experiences. Among these, terpenoids represent one of the largest and most diverse classes of natural

products. **Citronellyl propionate** ($C_{13}H_{24}O_2$) is a notable member of this family, an ester formed from the monoterpene alcohol citronellol and propionic acid. Its presence in various essential oils contributes to their complex and often desirable fragrances. This guide explores the scientific journey of **citronellyl propionate**, from its likely discovery in the context of early essential oil analysis to modern analytical and synthetic methodologies.

Historical Context: A Tale of Essential Oils and Esterification

While a singular, documented moment of the "discovery" of **citronellyl propionate** is not readily available in historical records, its identification is intrinsically linked to the broader history of the analysis of essential oils and the development of synthetic organic chemistry in the late 19th and early 20th centuries. The key precursors, citronellol and propionic acid, were known to chemists, and the means to synthesize esters were being established.

A landmark development in ester synthesis was the Fischer-Speier esterification, first described by Emil Fischer and Arthur Speier in 1895.^[1] This acid-catalyzed reaction between a carboxylic acid and an alcohol provided a straightforward method for the preparation of esters. It is highly probable that early investigations into the composition of essential oils, such as those from *Pelargonium* and *Cymbopogon* species, involved the isolation of citronellol, which was then reacted with various carboxylic acids, including propionic acid, to confirm its structure and explore the properties of its derivatives.

The early 20th century saw significant advancements in the chemical analysis of essential oils, with chemists meticulously separating and identifying individual components. While not a major constituent, **citronellyl propionate** would have been identified as one of the many esters contributing to the overall scent profile of these oils.

Natural Occurrence of Citronellyl Propionate

Citronellyl propionate is found as a minor constituent in the essential oils of several aromatic plants. Its presence, even in small quantities, can significantly influence the overall aroma of the oil. The primary botanical sources include plants from the Geraniaceae and Cupressaceae families.

Quantitative Analysis of Citronellyl Propionate in Essential Oils

The concentration of **citronellyl propionate** can vary depending on the plant species, geographical origin, time of harvest, and distillation method. The following table summarizes the reported quantitative data for **citronellyl propionate** in the essential oils of some of its key natural sources.

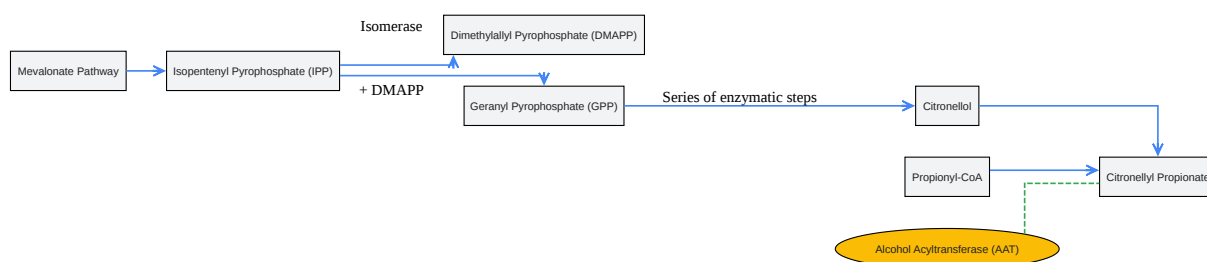
| Botanical Source | Plant Part | Percentage of Citronellyl Propionate in Essential Oil | Reference(s) |
|---------------------------------------|---------------|-------------------------------------------------------|----------------------------------------------------------------------------------|
| Pelargonium graveolens (Geranium) | Leaves | 0.478% | [2] |
| Pelargonium graveolens (Geranium) | Not Specified | Present, but not quantified | [3] [4] [5] [6] |
| Cryptomeria japonica (Japanese Cedar) | Not Specified | Reported as a constituent | [7] [8] [9] [10] |
| Cymbopogon winterianus (Citronella) | Not Specified | Present in Zimbabwe citronella oil at 0.87% | [1] |
| Pelargonium quercifolium | Not Specified | Reported as a constituent | [11] [12] [13] |

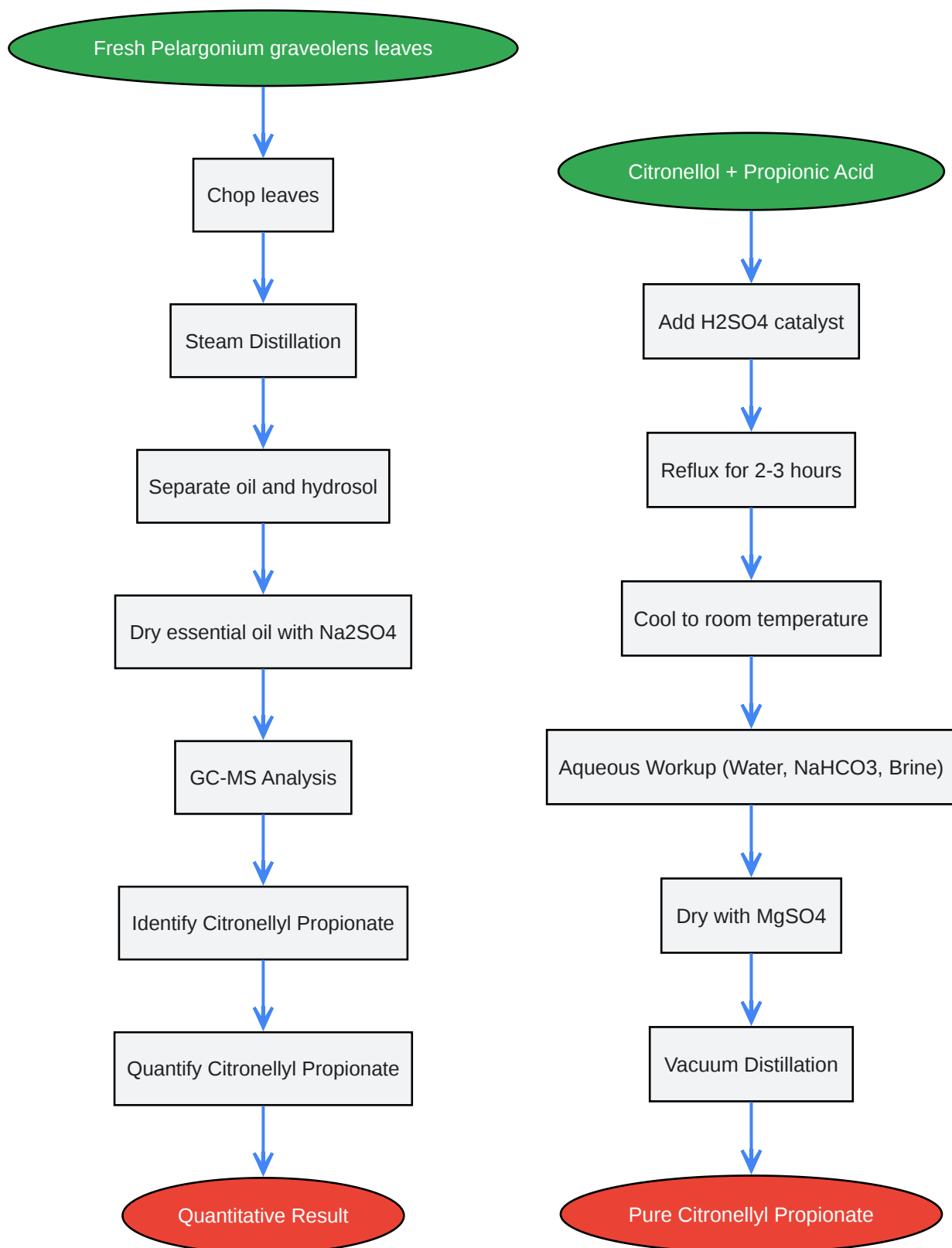
Biosynthesis of Citronellyl Propionate in Plants

The biosynthesis of **citronellyl propionate** begins with the formation of its precursor, citronellol. In plants like *Pelargonium graveolens*, the biosynthesis of monoterpenes primarily occurs in the glandular trichomes. The pathway involves the cytosolic mevalonate (MVA) pathway to produce isopentenyl pyrophosphate (IPP) and its isomer dimethylallyl

pyrophosphate (DMAPP). These five-carbon units are condensed to form geranyl pyrophosphate (GPP), the universal precursor to monoterpenes.

The final step in the formation of **citronellyl propionate** is the esterification of citronellol with propionyl-CoA, a reaction catalyzed by an alcohol acyltransferase (AAT).





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References

- 1. Fischer–Speier esterification - Wikipedia [en.wikipedia.org]
- 2. fairoils.com [fairoils.com]
- 3. blacpma.ms-editions.cl [blacpma.ms-editions.cl]
- 4. japsonline.com [japsonline.com]
- 5. staff-beta.najah.edu [staff-beta.najah.edu]
- 6. researchgate.net [researchgate.net]
- 7. Abietane diterpenoids from the barks of Cryptomeria japonica - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. Abietane Diterpenoids from the Bark of Cryptomeria japonica and Their Antifungal Activities against Wood Decay Fungi - PMC [pmc.ncbi.nlm.nih.gov]
- 9. Isolation of antibacterial diterpenoids from Cryptomeria japonica bark - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. researchgate.net [researchgate.net]
- 11. researchgate.net [researchgate.net]
- 12. zenodo.org [zenodo.org]
- 13. researchgate.net [researchgate.net]
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